

# A Technical Guide to Functional Group Exploration on NH-bis-PEG2

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## Compound of Interest

Compound Name: NH-bis-PEG2

Cat. No.: B1678666

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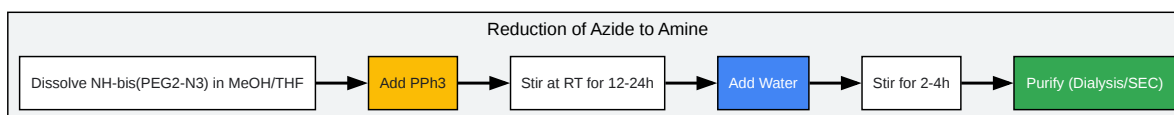
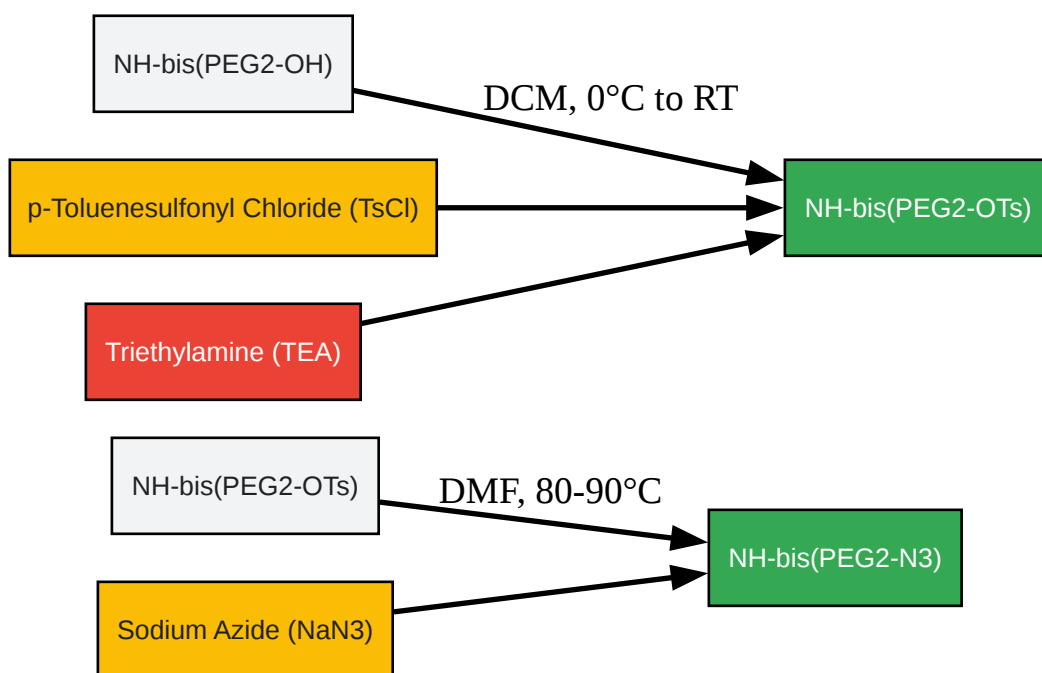
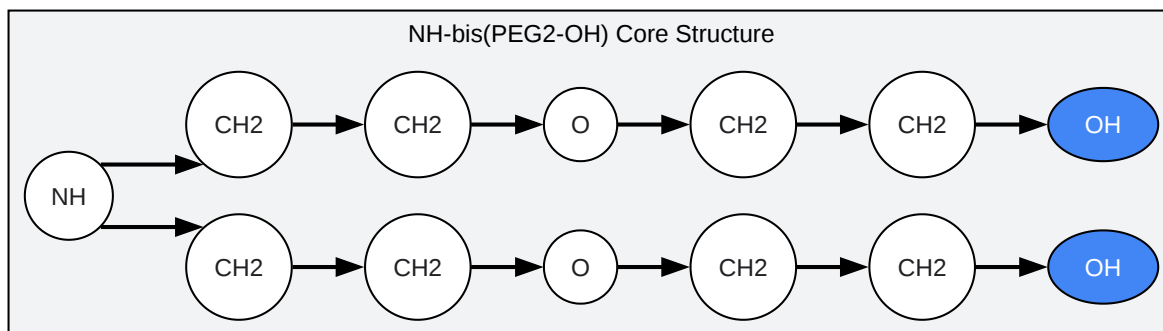
This in-depth technical guide explores the versatile functionalization of the **NH-bis-PEG2** core, a branched polyethylene glycol (PEG) linker increasingly utilized in bioconjugation, drug delivery, and materials science. This document provides a comprehensive overview of synthetic routes to introduce a variety of key functional groups onto the **NH-bis-PEG2** scaffold, complete with detailed experimental protocols and comparative data to aid in the selection of appropriate derivatives for specific research and development applications.

## Introduction to NH-bis-PEG2

**NH-bis-PEG2**, characterized by a central secondary amine and two flanking diethylene glycol arms, offers a unique platform for creating homobifunctional or heterobifunctional linkers. The inherent properties of the PEG chains, such as hydrophilicity, biocompatibility, and low immunogenicity, make **NH-bis-PEG2** an attractive building block for advanced therapeutic and diagnostic agents.<sup>[1]</sup> The terminal hydroxyl groups of the parent molecule serve as versatile starting points for a wide array of chemical modifications.

## Core Structure of NH-bis-PEG2

The foundational structure of **NH-bis-PEG2** consists of a central amine linked to two PEG2 arms, each terminating in a hydroxyl group. This structure provides three potential points for functionalization, although the terminal hydroxyl groups are most commonly modified to create bifunctional linkers.



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## References

- 1. NH-Bis(PEG2-OH) - CD Bioparticles [cd-bioparticles.net]
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